

Chemical and physical properties of auric oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gold(III) oxide

Cat. No.: B073181

[Get Quote](#)

Auric Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of auric oxide (Au_2O_3). It includes a summary of its key characteristics, detailed experimental protocols for its synthesis and analysis, and visualizations of its chemical behavior.

Core Properties of Auric Oxide

Auric oxide, also known as **gold(III) oxide**, is a fascinating and reactive compound of gold. It is a brownish-black solid that is thermally unstable and insoluble in water.^{[1][2]} This section summarizes its fundamental chemical and physical properties.

Physical and Chemical Data

The following table provides a summary of the key quantitative data for auric oxide for easy reference and comparison.

Property	Value	Citations
Molecular Formula	Au_2O_3	[1][2][3][4]
Molar Mass	441.93 g/mol	[1][4][5][6]
Appearance	Red-brown to brownish-black solid powder	[1][2][5]
Density	11.34 g/cm ³ at 20 °C	[5][7]
Melting Point	Decomposes at approximately 150-160 °C	[1][3][8][9]
Solubility	Insoluble in water. Soluble in concentrated hydrochloric acid and nitric acid.	[1][5]
Crystal Structure	Orthorhombic, Space group Fdd2	[5][10]
Band Gap	Approximately 0.87 eV	[10]
CAS Number	1303-58-8	[1][3][4][5]

Crystal Structure

Auric oxide possesses an orthorhombic crystal structure.[5][10] X-ray crystallography studies have revealed that the gold centers are square planar, with both 2- and 3-coordinated oxide ions. The Au-O bond distances typically range from 193 to 207 picometers.[5]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis and characterization of auric oxide.

Synthesis of Auric Oxide

This protocol describes the synthesis of crystalline auric oxide from an amorphous gold(III) hydroxide precipitate.[8]

Materials:

- Amorphous gold(III) hydroxide ($\text{Au}(\text{OH})_3$) precipitate
- Deionized water
- Hydrothermal autoclave

Procedure:

- Prepare an aqueous suspension of amorphous gold(III) hydroxide.
- Transfer the suspension to a hydrothermal autoclave.
- Seal the autoclave and heat to 573 K (300 °C) at a pressure of 3000 atm.
- Maintain these conditions for several weeks to allow for the crystallization of auric oxide.
- After the reaction period, cool the autoclave to room temperature and carefully retrieve the crystalline auric oxide product.
- Wash the product with deionized water and dry under vacuum.

This method produces a film of auric oxide on a gold electrode surface.

Materials:

- Polycrystalline gold electrode
- Dilute perchloric acid (HClO_4) or potassium hydroxide (KOH) solution (e.g., 0.1 M)[6][8]
- Potentiostat/Galvanostat
- Three-electrode electrochemical cell (with a platinum counter electrode and a suitable reference electrode)

Procedure:

- Clean the gold working electrode thoroughly.

- Assemble the three-electrode cell with the gold working electrode, platinum counter electrode, and reference electrode in the chosen electrolyte (perchloric acid or potassium hydroxide).
- Apply a constant anodic potential to the gold electrode. Potentials are typically held above 1.4 V (vs. a standard hydrogen electrode) to initiate oxide formation.[\[11\]](#)
- Maintain the potential for a set duration to grow the auric oxide film to the desired thickness.
- After the desired time, remove the electrode from the cell, rinse with deionized water, and dry.

Characterization of Auric Oxide

This protocol outlines the determination of the thermal stability and decomposition profile of auric oxide.

Equipment:

- Thermogravimetric Analyzer (TGA)
- Inert gas supply (e.g., Helium or Nitrogen)

Procedure:

- Place a small, accurately weighed sample of auric oxide into a TGA crucible.
- Place the crucible in the TGA furnace.
- Purge the furnace with an inert gas (e.g., Helium at 20 ml/min) to create an inert atmosphere.[\[8\]](#)
- Heat the sample at a constant rate (e.g., 0.033 K/s to 0.333 K/s) to a final temperature above the expected decomposition range (e.g., 600 °C).[\[8\]](#)
- Record the mass of the sample as a function of temperature. The resulting TGA curve will show a mass loss corresponding to the release of oxygen upon decomposition.

This protocol is for determining the crystal structure and phase purity of auric oxide.

Equipment:

- X-ray Diffractometer with a suitable X-ray source (e.g., Cu K α)

Procedure:

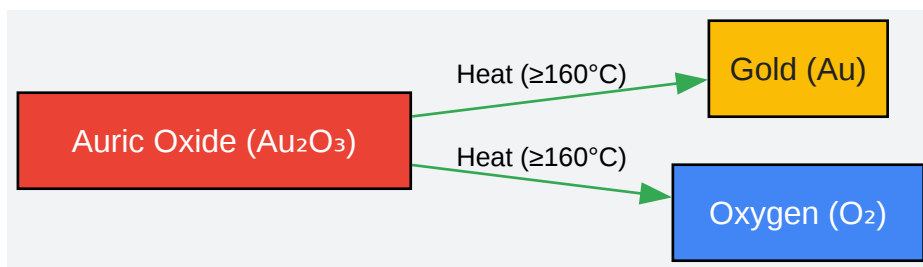
- Grind the auric oxide sample into a fine powder.
- Mount the powdered sample onto a sample holder.
- Place the sample holder in the X-ray diffractometer.
- Set the instrument parameters, including the 2θ scan range (e.g., $10-90^\circ$), step size, and scan speed.
- Initiate the XRD scan. The resulting diffractogram will show peaks at specific 2θ angles that are characteristic of the orthorhombic crystal structure of auric oxide.
- Analyze the peak positions and intensities to confirm the phase and determine lattice parameters.

Chemical Reactions and Pathways

Auric oxide exhibits distinct reactivity, particularly its thermal decomposition and its behavior in the presence of strong acids.

Thermal Decomposition

Auric oxide is thermally unstable and decomposes into its constituent elements, gold and oxygen, upon heating.[8] The decomposition typically begins at temperatures around 150-160 °C.

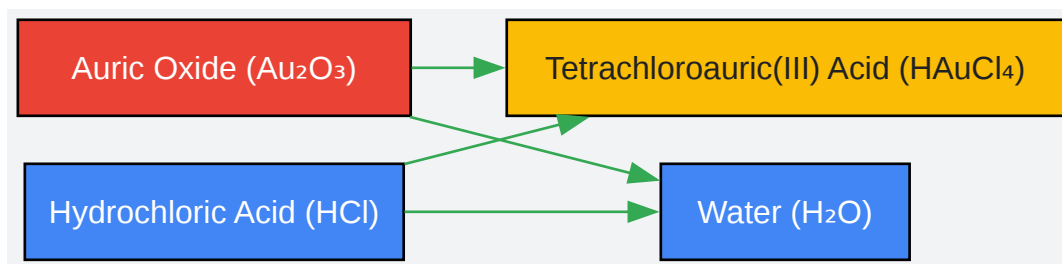


[Click to download full resolution via product page](#)

Caption: Thermal decomposition of auric oxide into gold and oxygen.

Reaction with Hydrochloric Acid

Auric oxide dissolves in concentrated hydrochloric acid to form tetrachloroauric(III) acid. This reaction demonstrates the basic character of auric oxide.

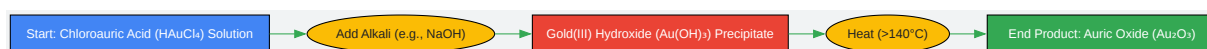


[Click to download full resolution via product page](#)

Caption: Reaction of auric oxide with hydrochloric acid.

Synthesis of Auric Oxide from Gold(III) Hydroxide

One common laboratory synthesis of auric oxide involves the dehydration of gold(III) hydroxide.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of auric oxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gold Oxides - 911Metallurgist [911metallurgist.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. youtube.com [youtube.com]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. mdpi.com [mdpi.com]
- 7. Gold(III) hydroxide - Wikipedia [en.wikipedia.org]
- 8. hasyweb.desy.de [hasyweb.desy.de]
- 9. Hydrothermal Synthesis of Metal Oxide Nanoparticles in Supercritical Water - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Aqua Regia - LNF Wiki [Inf-wiki.eecs.umich.edu]
- 11. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [Chemical and physical properties of auric oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073181#chemical-and-physical-properties-of-auric-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com